

Technical Guide: ALS-I-41 Solution Stability, Storage, and Preparation Protocols

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Compound of Interest

Compound Name: ALS-I-41
CAS No.: 1369357-99-2
Cat. No.: B605347

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Part 1: Compound Profile & Critical Distinctions

Identity Verification

Before proceeding, ensure you are handling the correct compound. The nomenclature "ALS" is frequently ambiguous in life sciences.

Feature	Specification
Compound Name	ALS-I-41
CAS Number	1369357-99-2
Chemical Formula	C ₃₀ H ₃₈ FN ₃ O ₆ S
Molecular Weight	587.71 g/mol
Primary Application	Selective antagonism of the Oxytocin Receptor (OXTR); used in non-human primate and rodent social behavior studies.
Appearance	Solid powder (typically off-white to pale yellow).

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*CRITICAL WARNING: Do NOT confuse **ALS-I-41** with:*

- *ALS (Amyotrophic Lateral Sclerosis): The neurodegenerative disease.*
- *ALS-I (Acid-Labile Surfactant): A reagent used in proteomics for protein solubilization.*
- *Aliskiren: A renin inhibitor sometimes abbreviated as ALS in cardiovascular literature.*

Physicochemical Properties

ALS-I-41 is a lipophilic small molecule with limited aqueous solubility. Its stability is compromised by moisture and prolonged exposure to aqueous environments.

- Solubility:
 - DMSO: Soluble (>10 mg/mL).
 - Ethanol:[1] Soluble (may require warming).[2]
 - Water/PBS: Insoluble (requires organic co-solvent or carrier).
- Metabolic Stability: Studies indicate **ALS-I-41** is metabolically active and may degrade rapidly in biological matrices (plasma/CSF) or upon extended storage in aqueous vehicles.

Part 2: Storage & Stability Protocols

Solid State Storage

Objective: Prevent hydrolysis and oxidative degradation during long-term storage.

- Temperature: Store lyophilized powder at -20°C (minimum). For archival storage (>6 months), -80°C is preferred.

- Environment: Keep in a desiccated environment. The sulfonamide and amide linkages can be sensitive to moisture.
- Container: Amber glass or foil-wrapped vials to protect from light.
- Shelf Life: ~2 years if stored properly at -20°C in the dark.

Stock Solution Storage (DMSO)

Objective: Maintain a stable, high-concentration liquid form for aliquoting.

- Solvent: Use Anhydrous DMSO (Dimethyl Sulfoxide), Grade $\geq 99.9\%$. Avoid DMSO that has been left open, as it is hygroscopic.^[1]
- Concentration: Prepare stock at 10 mM or 50 mM.
 - Calculation: To make 1 mL of 10 mM stock, dissolve 5.88 mg of **ALS-I-41** in 1 mL DMSO.
- Storage Conditions:
 - Aliquot into single-use volumes (e.g., 20–50 μL) to avoid freeze-thaw cycles.
 - Store at -80°C.
 - Stability: Stable for ~6 months at -80°C.
 - Note: DMSO freezes at 19°C. Ensure full thawing and vortexing before use, as concentration gradients can form during freezing.

Part 3: Preparation Protocols for In Vivo Administration

Context: **ALS-I-41** is often administered via Intranasal (IN) or Intramuscular (IM) routes in primates (e.g., Rhesus macaques) or rodents. The following protocol addresses the challenge of delivering a lipophilic drug into an aqueous biological system.

Vehicle Selection Logic

Because **ALS-I-41** precipitates in pure water, a co-solvent system is required.

Recommended Vehicle (Standard):

- 5% DMSO (Solubilizer)
- 5-10% Tween 80 (Surfactant/Stabilizer)
- 85-90% Sterile Saline (0.9% NaCl) or PBS

Alternative for higher concentrations: 10-20% Hydroxypropyl- β -cyclodextrin (HP- β -CD) in saline.

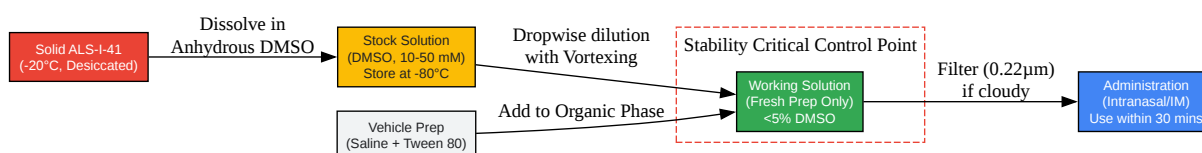
Step-by-Step Working Solution Protocol

Requirement: Prepare fresh immediately before administration. Do not store working solutions.

- Thaw Stock: Remove one aliquot of **ALS-I-41** stock (e.g., 50 mM in DMSO) from -80°C . Thaw at room temperature and vortex vigorously.
- Prepare Vehicle Base: In a separate tube, prepare a 10% Tween 80 solution in Saline.
- Stepwise Dilution (Critical to prevent "crashing out"):
 - Step A: Add the calculated volume of DMSO stock to a sterile tube.
 - Step B: Add the Tween 80/Saline mixture dropwise to the DMSO stock while vortexing continuously.
 - Why? Adding saline directly to a large volume of DMSO stock often causes rapid precipitation. Adding the aqueous phase slowly to the organic phase (or vice versa under rapid agitation) helps form a stable suspension/micro-emulsion.
- Clarification:
 - Inspect for visible particulates.^{[3][4]} If cloudy, sonicate in a water bath at 37°C for 5–10 minutes.

- If the solution remains cloudy, filter through a 0.22 μm PVDF or PES syringe filter. Note: Check concentration post-filtration via HPLC if precise dosing is critical, as the filter may retain the drug.
- Administration: Use within 30 minutes of preparation.

Visual Workflow (DOT Diagram)



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Caption: Preparation workflow emphasizing the "Fresh Prep" requirement to prevent precipitation and hydrolytic degradation.

Part 4: Experimental Logic & Troubleshooting

Mechanism of Instability

ALS-I-41 contains structural motifs (sulfonamide, amide) that are generally stable, but its lipophilicity drives it to aggregate in aqueous solution.

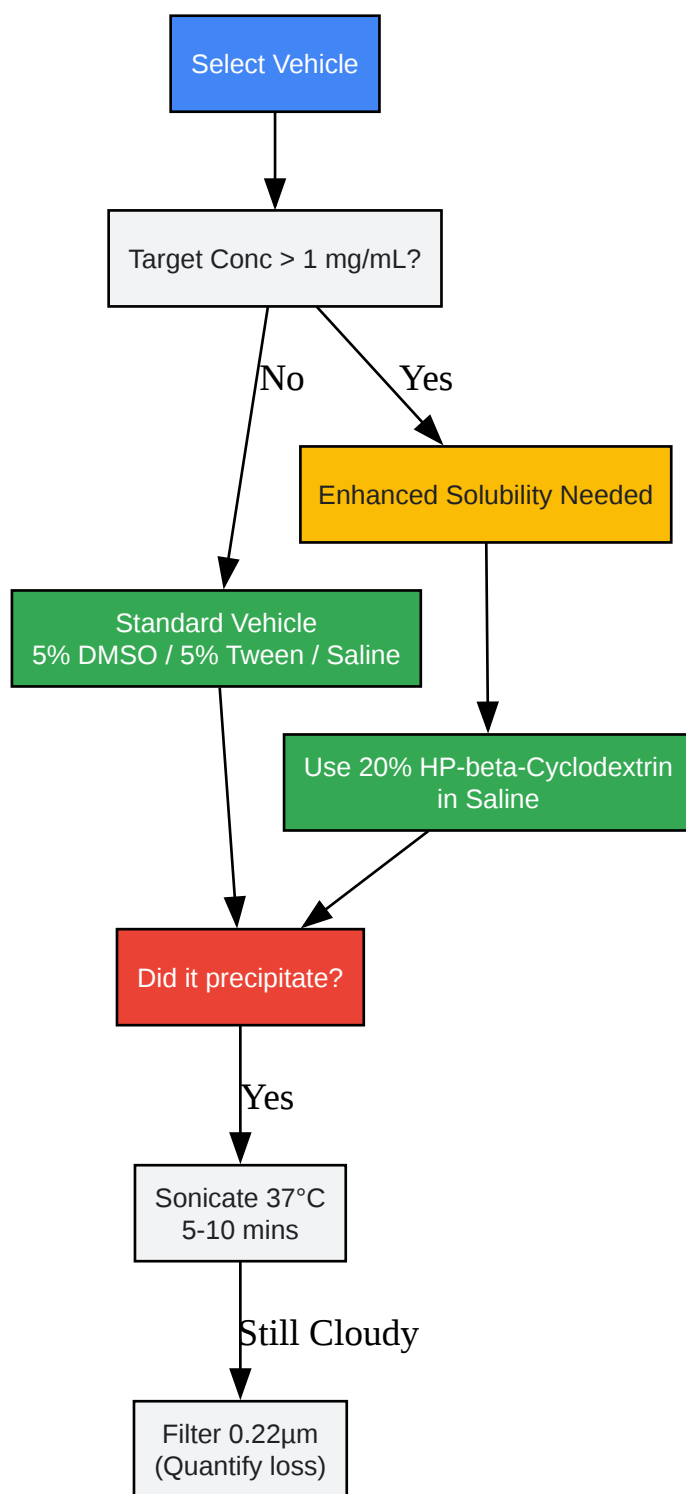
- The "Crash Out" Phenomenon: If you dilute DMSO stock directly into cold saline, the local concentration of water spikes, causing the hydrophobic drug to precipitate instantly.
- Solution: Always vortex during dilution and use a surfactant (Tween 80) or complexing agent (Cyclodextrin) to shield the hydrophobic domains.

Biological Validation (Self-Check)

To ensure your solution is active:

- In Vitro Check: If possible, run a quick calcium mobilization assay in OXTR-expressing cells (e.g., HEK293-OXTR) to confirm antagonist activity (IC50 check) before in vivo use.
- In Vivo Control: In primate studies, verify central penetration. **ALS-I-41** has "mild" BBB penetration. If behavioral effects are absent, it may be a bioavailability issue, not a lack of potency. Consider checking CSF levels via LC-MS/MS as described by Freeman et al. (2016).

Decision Logic for Solvent Systems



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Caption: Decision tree for vehicle selection based on concentration requirements and solubility behavior.

References

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